

Heptyl Propionate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Heptyl propionate*

Cat. No.: *B1594045*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling guidelines for **heptyl propionate**. The information is intended for use by researchers, scientists, and professionals in drug development who may work with this chemical. This document summarizes known physical and chemical properties, toxicological data (where available), and recommended procedures for safe handling, storage, and emergency response.

Chemical and Physical Properties

Heptyl propionate is an ester with a characteristic fruity odor. A summary of its key physical and chemical properties is presented in the table below.

Property	Value
CAS Number	2216-81-1
Molecular Formula	C ₁₀ H ₂₀ O ₂
Molecular Weight	172.26 g/mol
Boiling Point	210 °C
Flash Point	79.8 °C (Closed Cup)
Density	0.874 g/cm ³
Vapor Pressure	0.2 mmHg at 25°C
Appearance	Colorless liquid

Toxicological Data

A significant data gap exists for the acute toxicological properties of **heptyl propionate**. The available information is summarized below. It is crucial to handle this substance with care, assuming potential for irritation until comprehensive data becomes available.

Toxicological Endpoint	Result
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	Not classified. ^[1] No specific data available.
Serious Eye Damage/Irritation	Not classified. ^[1] No specific data available.

Hazard Classification and Safety Precautions

Heptyl propionate is classified as a combustible liquid.^[1]

GHS Classification:

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid

Signal Word: Warning

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[\[1\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P370+P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
- P403+P235: Store in a well-ventilated place. Keep cool.[\[1\]](#)
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Experimental Protocols for Toxicological Assessment

Due to the lack of specific toxicological data for **heptyl propionate**, this section outlines the standard OECD (Organisation for Economic Co-operation and Development) guidelines for the experimental protocols that would be used to determine its acute toxicity and irritation potential.

Acute Oral Toxicity (Based on OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.

- Principle: A single dose of the substance is administered orally to a group of experimental animals. Observations of effects and mortality are made over a period of time.
- Methodology:

- **Animal Selection:** Typically, young adult rats of a single sex (usually females) are used.
- **Dosage:** A range of dose levels is used to determine the dose that causes mortality in 50% of the test animals (LD50).
- **Administration:** The substance is administered by gavage in a single dose.
- **Observation Period:** Animals are observed for a minimum of 14 days for signs of toxicity and mortality.
- **Endpoints:** The primary endpoint is the LD50 value. Clinical signs of toxicity, body weight changes, and gross pathological findings are also recorded.

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test provides information on health hazards likely to arise from a single dermal exposure to a substance.

- **Principle:** A single dose of the substance is applied to the skin of experimental animals.
- **Methodology:**
 - **Animal Selection:** Albino rabbits or rats are typically used.
 - **Dosage:** A limit test at a high dose (e.g., 2000 mg/kg) is often performed first. If toxicity is observed, a full dose-response study is conducted.
 - **Application:** The substance is applied to a shaved area of the back and covered with a porous gauze dressing for 24 hours.
 - **Observation Period:** Animals are observed for 14 days for signs of toxicity and mortality.
 - **Endpoints:** The dermal LD50 is determined. Skin irritation at the site of application is also evaluated.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

- Principle: The substance is applied to a small area of the skin of a single animal.
- Methodology:
 - Animal Selection: Albino rabbits are the preferred species.
 - Application: A small amount of the substance (0.5 mL for liquids) is applied to a patch of shaved skin and covered for 4 hours.
 - Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - Scoring: The severity of the skin reactions is scored according to a standardized scale.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Principle: A single dose of the substance is applied to one eye of an experimental animal.
- Methodology:
 - Animal Selection: Albino rabbits are used.
 - Application: A small amount of the substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
 - Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
 - Scoring: Lesions are scored to provide an overall assessment of eye irritation.

Safe Handling and Storage

Given its classification as a combustible liquid and the lack of comprehensive toxicity data, the following handling and storage procedures are recommended.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield should be worn.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are recommended.
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.

Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.^[2]
- Keep away from all sources of ignition, including open flames, sparks, and hot surfaces.^[2]
- Ground and bond containers when transferring the liquid to prevent static discharge.
- Avoid breathing vapors or mists.
- Wash hands thoroughly after handling.

Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials and ignition sources.
- Keep containers tightly closed when not in use.
- Store in approved containers, such as those made of glass or chemically resistant plastic.

Emergency Procedures

First-Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or sand.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

A logical workflow for responding to a chemical spill is outlined below.

Caption: Workflow for Chemical Spill Response.

Logical Relationships in Safety Handling

The following diagram illustrates the logical relationships between hazard identification, risk assessment, and control measures for the safe handling of **heptyl propionate**.

Caption: Logical Flow for Safe Chemical Handling.

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References

- 1. Chapter 4, Chemical Hygiene Plan: Safe Handling of Flammable and Combustible Liquids | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 2. Safe Practices: Handling Flammable Liquids in the Workplace [weeklysafety.com]
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